

Safety and handling of 4-Iodobenzo[d]dioxole

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Compound of Interest

Compound Name: 4-Iodobenzo[d][1,3]dioxole

Cat. No.: B1591886

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Introduction and Physicochemical Profile

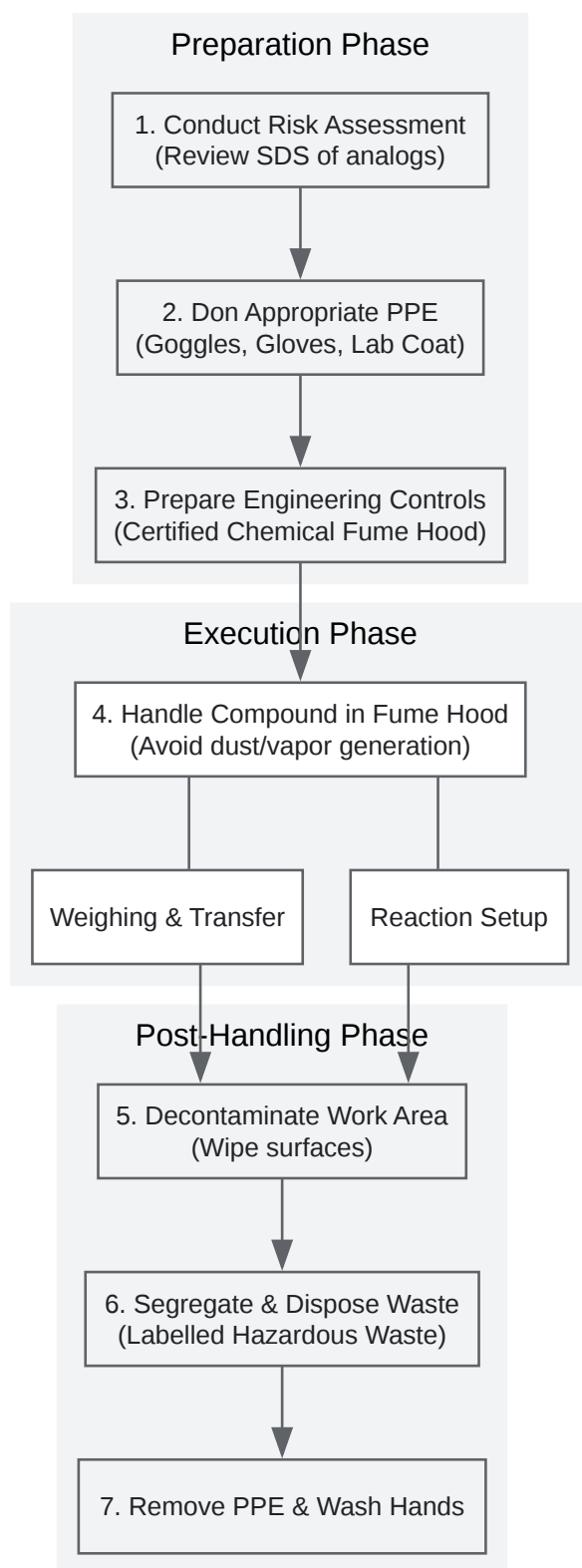
4-Iodobenzo[d]dioxole, also known as 5-iodo-1,3-benzodioxole, is an aromatic organoiodine compound. Its structure incorporates the benzodioxole moiety, a common scaffold in natural products and pharmacologically active molecules, combined with a reactive iodine substituent. This iodine atom makes the molecule an excellent substrate for a variety of transition-metal-catalyzed cross-coupling reactions, rendering it a valuable intermediate in the synthesis of complex molecular architectures.

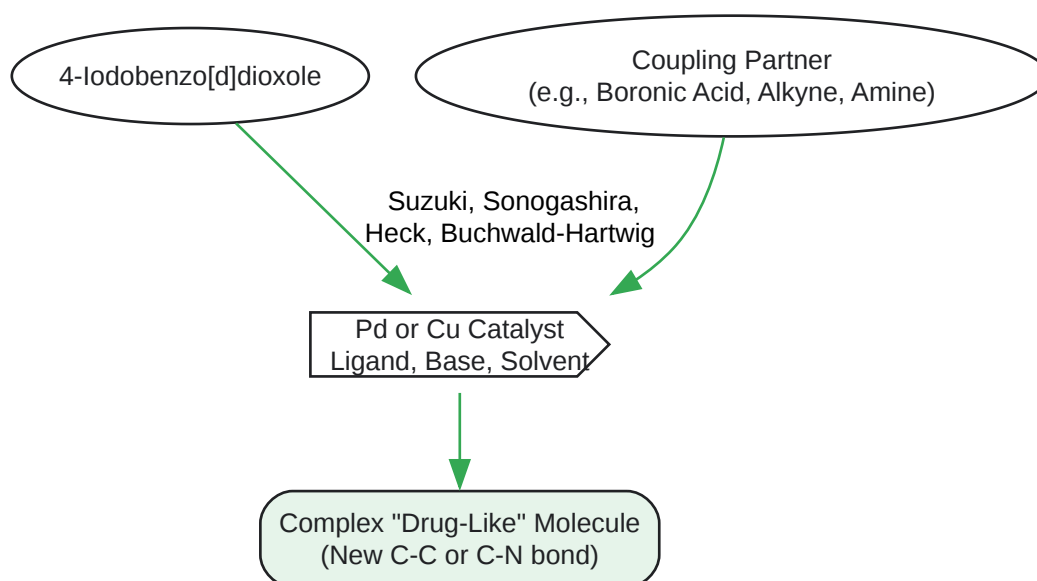
While specific toxicological data for 4-Iodobenzo[d]dioxole is not extensively documented, its structural similarity to other aryl iodides and dioxole-containing compounds necessitates a cautious and informed approach to its handling.^[1] The guidance provided herein is synthesized from safety data for analogous chemical structures and established best practices for laboratory research.

Physicochemical Data Summary:

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ IO ₂	N/A
Molecular Weight	264.02 g/mol	N/A
Appearance	White to off-white crystalline solid	General knowledge
Melting Point	27-29 °C	
Boiling Point	232 °C at 7 hPa	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[2]

Chemical Structure:





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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. CN108373404B - Synthesis method of 4-iodoanisole - Google Patents [patents.google.com]
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